

Commercial availability and suppliers of 5-Ethynyl-2-methoxypyridine

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Compound of Interest

Compound Name: 5-Ethynyl-2-methoxypyridine

Cat. No.: B1321258

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5-Ethynyl-2-methoxypyridine: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, **5-Ethynyl-2-methoxypyridine** is a valuable heterocyclic building block with emerging applications in medicinal chemistry and neuroscience. This technical guide provides an in-depth overview of its commercial availability, synthesis, and potential biological significance.

Commercial Availability and Suppliers

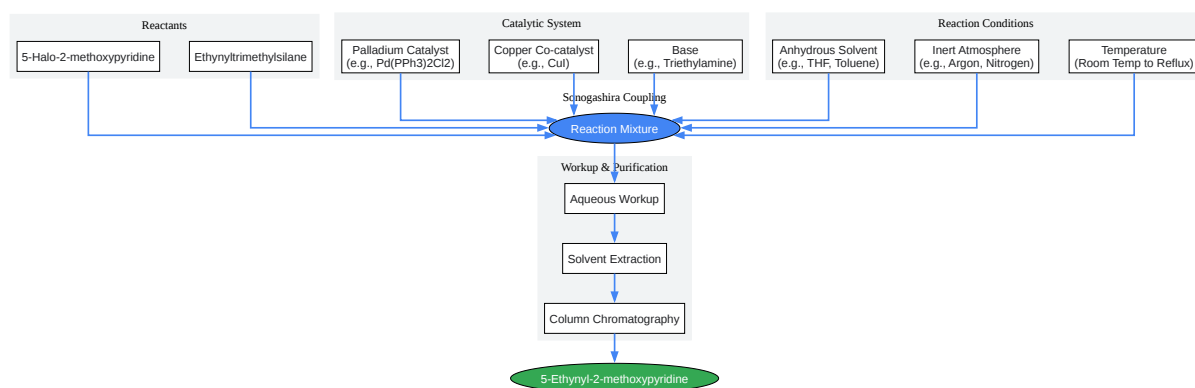
5-Ethynyl-2-methoxypyridine (CAS No. 663955-59-7) is commercially available from a range of chemical suppliers. Purity levels and pricing vary, and it is crucial for researchers to select a supplier that meets the specific requirements of their experimental work. Below is a summary of some commercially available options. A related isomer, 2-Ethynyl-5-methoxypyridine, is also available from suppliers such as Sigma-Aldrich.

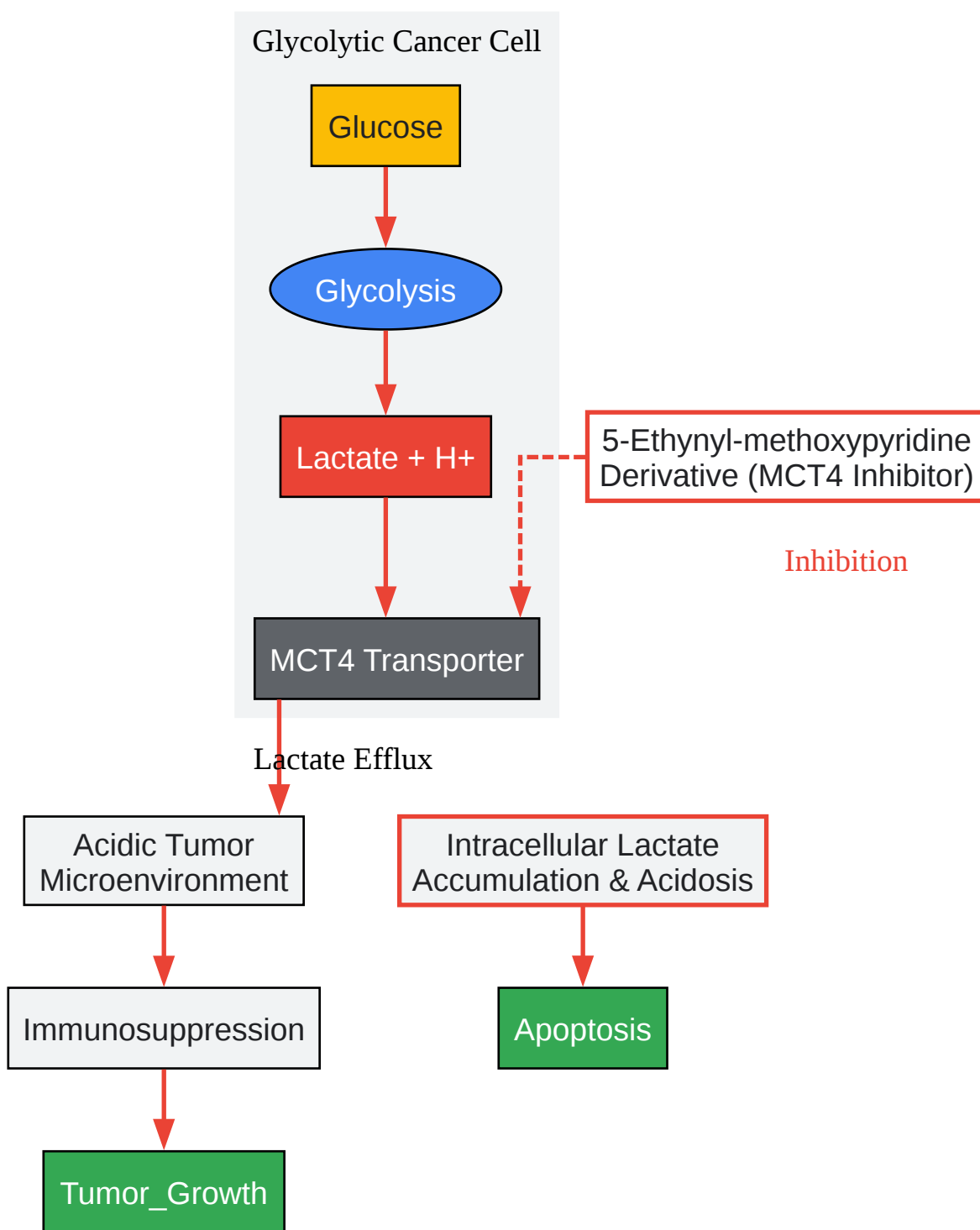
Supplier	Purity	Quantity	Price (USD)
INDOFINE Chemical Company	97%	250 mg	\$133.00
1 g	\$395.00		
Astatech	95%	0.25 g	\$117.00
Synblock	≥98%	-	Request Quote
Parchem	-	-	Request Quote
CP Lab Safety	95%	5 g	-

Synthesis of 5-Ethynyl-2-methoxypyridine

The primary synthetic route to **5-Ethynyl-2-methoxypyridine** is the Sonogashira coupling reaction.[1] This palladium-catalyzed cross-coupling reaction is a versatile and widely used method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.[2]

A general experimental workflow for the synthesis of **5-Ethynyl-2-methoxypyridine** via a Sonogashira coupling is outlined below.





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References

- 1. Buy 5-Ethynyl-2-methoxypyrimidine (EVT-1693125) | 1059705-07-5 [evitachem.com]
- 2. Sonogashira coupling - Wikipedia [en.wikipedia.org]
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